

An In-depth Technical Guide to Piperidine-1-carbonyl Azide

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Compound of Interest

Compound Name: Piperidine-1-carbonyl azide

Cat. No.: B15457307

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For Researchers, Scientists, and Drug Development Professionals

October 27, 2025

Abstract

This technical guide provides a comprehensive overview of **Piperidine-1-carbonyl azide**, a molecule of interest in synthetic chemistry and drug discovery. While a specific CAS Registry Number for this compound is not readily available in public databases, this document outlines its probable synthesis, predicted physicochemical properties, and potential applications based on the known chemistry of the piperidine scaffold and the acyl azide functional group. This guide is intended to serve as a foundational resource for researchers exploring the utility of this and related compounds.

Introduction

The piperidine ring is a ubiquitous structural motif in a vast array of pharmaceuticals and natural products, valued for its conformational properties and its ability to serve as a versatile scaffold in medicinal chemistry.^{[1][2]} When functionalized with a carbonyl azide group, the resulting **Piperidine-1-carbonyl azide** becomes a potentially valuable intermediate for a variety of chemical transformations, including the synthesis of ureas, carbamates, and amides, as well as for the introduction of the piperidine moiety into larger molecules. This guide will detail the key aspects of this compound for researchers in the field.

Synthesis of Piperidine-1-carbonyl Azide

The most probable and direct synthetic route to **Piperidine-1-carbonyl azide** involves the nucleophilic substitution of the chloride in Piperidine-1-carbonyl chloride with an azide salt, typically sodium azide.

General Experimental Protocol

Reaction: Conversion of Piperidine-1-carbonyl chloride to **Piperidine-1-carbonyl azide**.

Reagents:

- Piperidine-1-carbonyl chloride (CAS No. 13939-69-0)
- Sodium azide (NaN_3)
- Anhydrous aprotic solvent (e.g., acetone, acetonitrile, or dichloromethane)

Procedure:

- Piperidine-1-carbonyl chloride is dissolved in an anhydrous aprotic solvent under an inert atmosphere (e.g., nitrogen or argon).
- A stoichiometric equivalent or a slight excess of sodium azide is added to the solution.
- The reaction mixture is stirred at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or infrared (IR) spectroscopy, looking for the disappearance of the acyl chloride and the appearance of the characteristic strong azide stretch.
- Upon completion, the reaction mixture is filtered to remove the sodium chloride byproduct.
- The solvent is removed under reduced pressure to yield the crude **Piperidine-1-carbonyl azide**.
- Further purification can be achieved by recrystallization or chromatography, though care must be taken due to the potential thermal instability of the azide compound.

Safety Note: Acyl azides can be thermally unstable and potentially explosive. It is crucial to handle them with care, avoid heating to high temperatures, and use appropriate personal protective equipment.

Physicochemical Properties

While specific experimental data for **Piperidine-1-carbonyl azide** is not available, its properties can be predicted based on its constituent parts.

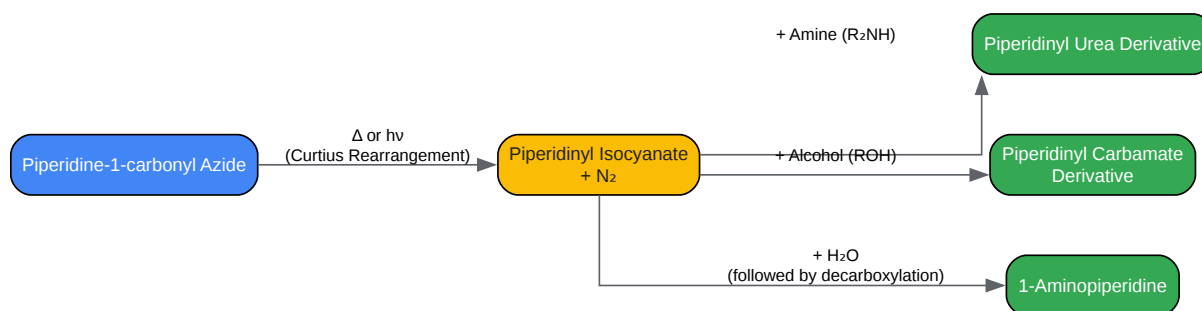
Property	Predicted Value/Characteristic
Molecular Formula	C ₆ H ₁₀ N ₄ O
Molecular Weight	154.17 g/mol
Appearance	Likely a colorless to pale yellow liquid or low-melting solid at room temperature.
Solubility	Expected to be soluble in a range of organic solvents such as ethers, esters, and chlorinated hydrocarbons.
Infrared (IR) Spectrum	A strong, characteristic absorption band for the azide (N ₃) stretching vibration is expected in the region of 2100-2200 cm ⁻¹ . A strong carbonyl (C=O) stretch would also be present, typically around 1700 cm ⁻¹ .
Nuclear Magnetic Resonance (NMR) Spectrum	¹ H NMR would show characteristic peaks for the piperidine ring protons. ¹³ C NMR would show a peak for the carbonyl carbon and distinct peaks for the carbons of the piperidine ring. The chemical shifts would be influenced by the electron-withdrawing nature of the carbonyl azide group.

Chemical Reactivity and Synthetic Applications

Piperidine-1-carbonyl azide is expected to exhibit reactivity characteristic of acyl azides. The primary reaction of interest is the Curtius rearrangement, which can be initiated thermally or photochemically.

Curtius Rearrangement

The Curtius rearrangement of **Piperidine-1-carbonyl azide** would lead to the formation of a piperidinyl isocyanate intermediate, with the loss of nitrogen gas. This highly reactive isocyanate can then be trapped with various nucleophiles to generate a range of useful derivatives.



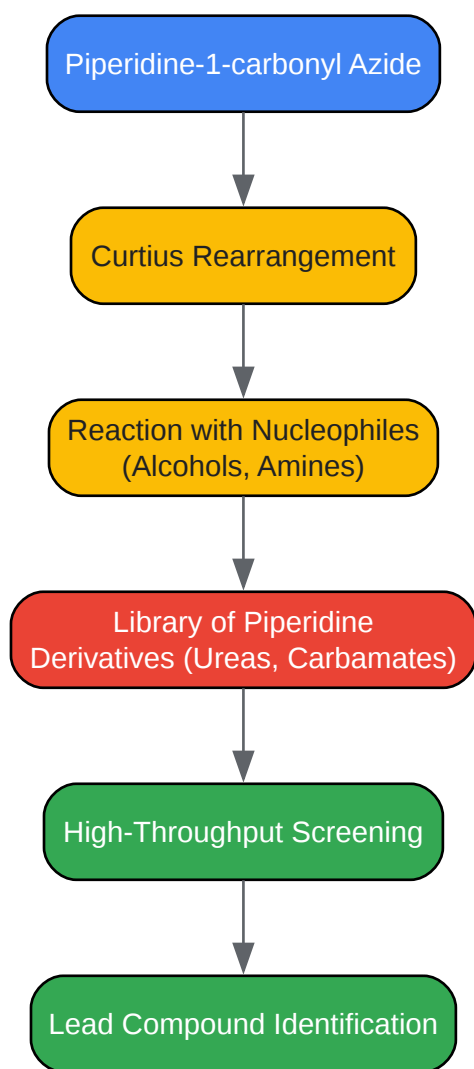
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Caption: Curtius rearrangement of **Piperidine-1-carbonyl azide** and subsequent reactions.

Potential in Drug Discovery and Development

The piperidine scaffold is a key component in a multitude of approved drugs, demonstrating its importance in medicinal chemistry.[1][2] Piperidine derivatives have shown a wide range of biological activities, including but not limited to CNS modulation, anticancer, antimicrobial, and anti-inflammatory effects.[3][4]

The utility of **Piperidine-1-carbonyl azide** in this context lies in its ability to act as a versatile building block for creating libraries of piperidine-containing compounds. The synthesis of piperidinyl ureas and carbamates, facilitated by the Curtius rearrangement, is a common strategy in drug discovery for exploring structure-activity relationships.



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Caption: Workflow for utilizing **Piperidine-1-carbonyl azide** in drug discovery.

Conclusion

Piperidine-1-carbonyl azide, while not extensively documented in the scientific literature, represents a molecule with significant potential for synthetic and medicinal chemistry. Based on established chemical principles, its synthesis is straightforward from commercially available precursors. Its primary utility is likely as a synthetic intermediate, enabling the facile generation of diverse piperidine derivatives through the Curtius rearrangement. For researchers in drug discovery, this compound offers a gateway to novel chemical entities built upon the privileged piperidine scaffold. Further investigation into the specific properties and reactivity of **Piperidine-1-carbonyl azide** is warranted to fully unlock its potential.

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